

Proper Disposal Procedures for OICR-0547

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Compound of Interest

Compound Name: OICR-0547

Cat. No.: B560531

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This document provides essential guidance on the proper disposal of **OICR-0547**, a negative control compound for the WDR5 antagonist OICR-9429.^{[1][2][3]} Researchers, scientists, and drug development professionals should adhere to these procedures to ensure safety and compliance with institutional and regulatory standards.

Immediate Safety and Handling Precautions

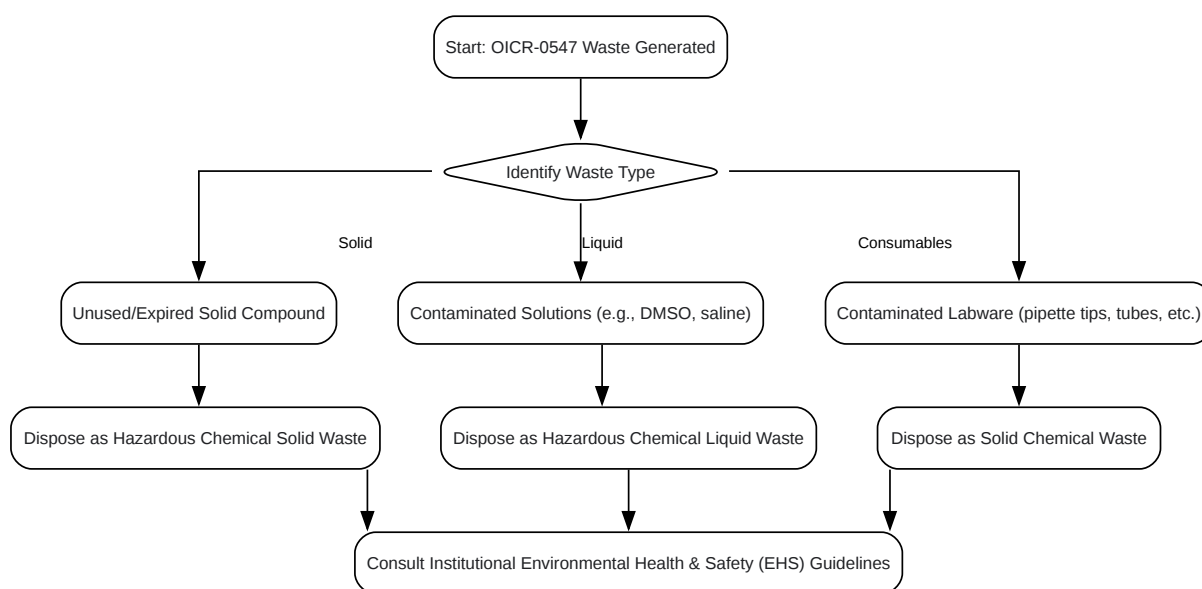
While a specific Safety Data Sheet (SDS) for **OICR-0547** is not publicly available, it is structurally related to OICR-9429 and should be handled with similar precautions.^[2] The material should be considered hazardous until further toxicological data is available.^[4]

Key safety protocols include:

- Avoid ingestion, inhalation, and contact with eyes and skin.^[4]
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Wash hands thoroughly after handling.^[4]
- Use in a well-ventilated area or with appropriate engineering controls.

OICR-0547 Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **OICR-0547** waste.



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Caption: Decision workflow for the disposal of different forms of **OICR-0547** waste.

Step-by-Step Disposal Procedures

1. Waste Identification and Segregation:

- Solid Waste: Unused or expired **OICR-0547** solid compound.
- Liquid Waste: Solutions containing **OICR-0547**, such as those prepared with DMSO, PEG300, Tween-80, or saline.^[1]
- Contaminated Materials: Laboratory consumables such as pipette tips, tubes, and gloves that have come into direct contact with **OICR-0547**.

2. Waste Collection:

- Collect each waste stream in separate, clearly labeled, and chemically compatible waste containers.
- Do not mix different waste streams unless permitted by your institution's EHS guidelines.
- Ensure waste containers are sealed to prevent leaks or spills.

3. Labeling:

- Label all waste containers with "Hazardous Waste" and the full chemical name: "**OICR-0547**".
- Include the approximate concentration and quantity of the waste.
- Note any solvents present in liquid waste containers.

4. Storage:

- Store waste containers in a designated, secure secondary containment area away from incompatible materials.
- Follow the storage temperature guidelines for the compound; stock solutions are typically stored at -20°C or -80°C.[\[1\]](#)

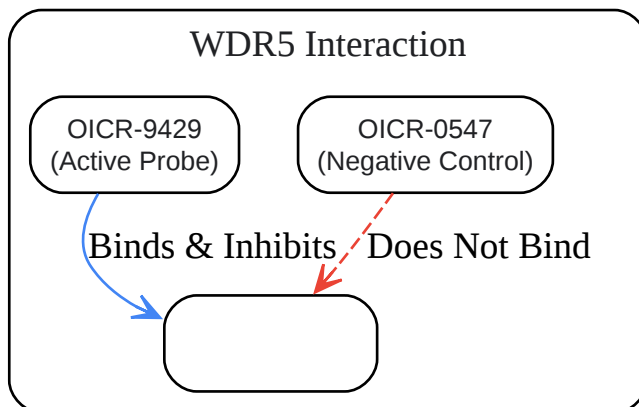
5. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health & Safety (EHS) department.
- Follow all local, state, and federal regulations for the disposal of chemical waste.

OICR-0547 and OICR-9429 Relationship

OICR-0547 serves as an inactive control for OICR-9429, a potent antagonist of the WDR5-MLL interaction.[\[1\]](#)[\[2\]](#) While OICR-9429 binds to WDR5, **OICR-0547** is specifically designed not to

bind, allowing researchers to differentiate between on-target and off-target effects in experiments.[1][2]



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Caption: Logical relationship between OICR-9429, **OICR-0547**, and the WDR5 protein target.

Compound Properties and Storage

The following table summarizes key quantitative data for **OICR-0547**.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₂₉ F ₃ N ₄ O ₄	[3]
Molecular Weight	542.55 g/mol	[3]
Purity	Typically ≥99%	[1][3]
CAS Number	1801873-49-3	[1][3]
Storage (Stock Solution)	-80°C for 2 years; -20°C for 1 year	[1]

Disclaimer: This document is intended as a guide and does not replace the need for a formal risk assessment or adherence to your institution's specific safety and disposal protocols. Always consult your EHS department for definitive guidance.

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